

Cyanocobalamin: A Comprehensive Technical Guide to its Molecular Structure and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanocobalamin

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Abstract

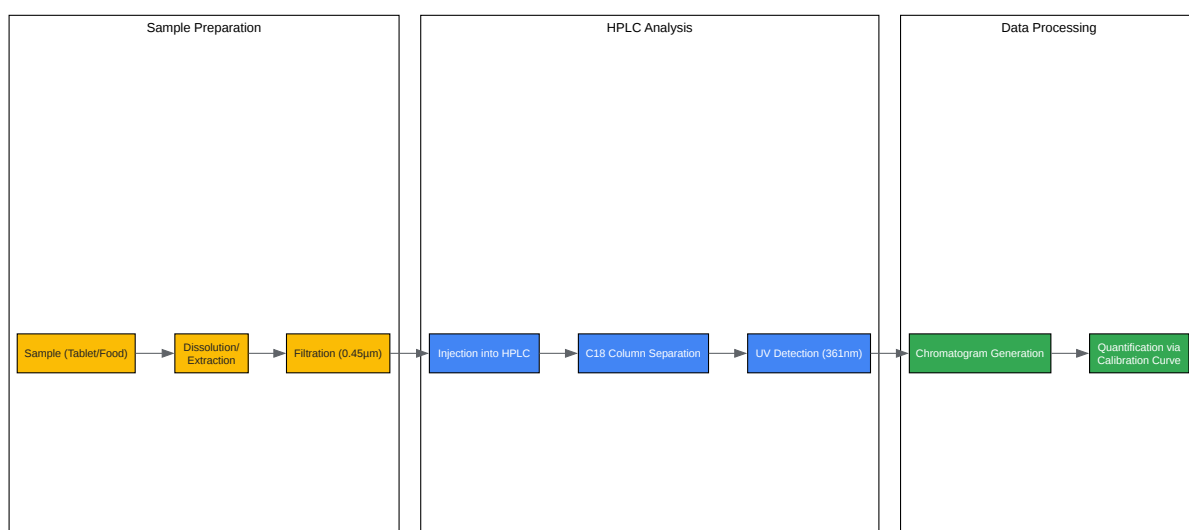
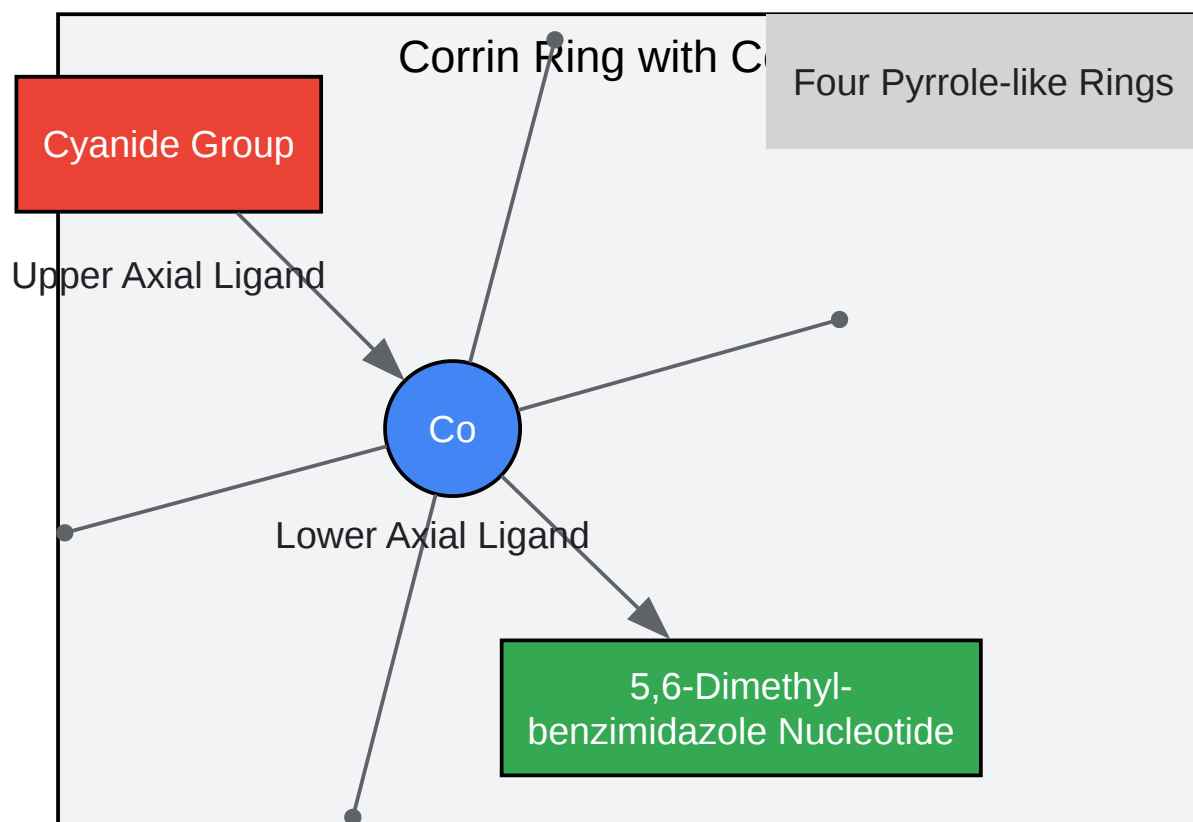
This technical guide provides an in-depth examination of the molecular structure and chemical properties of **cyanocobalamin** (Vitamin B12). **Cyanocobalamin** is a vital water-soluble vitamin with a complex organometallic structure, playing a crucial role in various metabolic processes. This document outlines its intricate molecular architecture, details its physicochemical properties, and presents standardized experimental protocols for its analysis. Furthermore, it includes visualizations of its structure, a typical analytical workflow, and its metabolic pathway to facilitate a comprehensive understanding for researchers, scientists, and professionals in drug development.

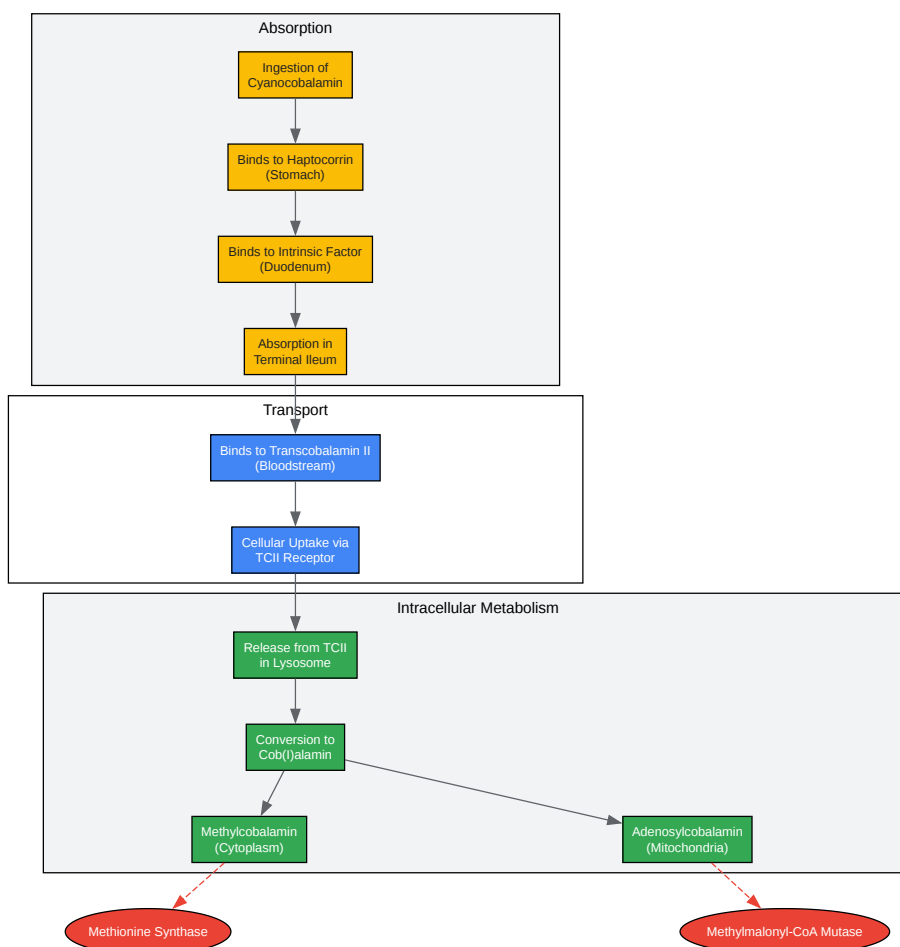
Molecular Structure of Cyanocobalamin

Cyanocobalamin is one of the most structurally complex vitamins.^[1] Its core structure consists of a corrin ring, which is similar to the porphyrin ring found in heme, but with two of the pyrrole rings directly bonded.^[2] At the center of this corrin ring lies a cobalt (Co) atom.^[3] The chemical formula for **cyanocobalamin** is $C_{63}H_{88}CoN_{14}O_{14}P$, and it has a molecular weight of approximately 1355.4 g/mol.^{[4][5]}

The structure can be broken down into three main parts:

- The Corrin Ring: A macrocyclic system with a centrally located cobalt ion.
- An Upper Axial Ligand: A cyanide group (-CN) coordinated to the cobalt atom. This cyanide group is an artifact of the historical isolation process and stabilizes the molecule.[\[6\]](#)
- A Lower Axial Ligand: A 5,6-dimethylbenzimidazole nucleotide, which is attached to the cobalt atom and also linked to the corrin ring via a ribose-phosphate-propanolamine side chain.[\[3\]](#)





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- To cite this document: BenchChem. [Cyanocobalamin: A Comprehensive Technical Guide to its Molecular Structure and Chemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7881791#molecular-structure-and-chemical-properties-of-cyanocobalamin]

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